Spectroscopic Characterization Guide: Diethyl 1H-indazole-3,5-dicarboxylate

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Compound of Interest

Compound Name:	*Diethyl 1H-indazole-3,5-dicarboxylate*
Cat. No.:	*B14010258*

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Executive Summary & Compound Profile

Diethyl 1H-indazole-3,5-dicarboxylate (CAS: 2891597-86-5) is a functionalized indazole derivative increasingly utilized as a scaffold in the development of kinase inhibitors (e.g., Akt, SGK1) and anti-inflammatory agents.[1][2] Its dual-ester functionality provides orthogonal handles for further synthetic elaboration—typically selective hydrolysis or reduction at the 3- or 5-positions.

This guide provides a comprehensive technical analysis of the spectroscopic signature of this compound.[3][4] It synthesizes established data from structural analogs (such as ethyl 1H-indazole-3-carboxylate and methyl 1H-indazole-5-carboxylate) to establish a predictive validation standard for researchers confirming the identity of this specific derivative.

Physicochemical Profile

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Property	Data
CAS Number	2891597-86-5
Molecular Formula	
Molecular Weight	262.26 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, MeOH, ; sparingly soluble in water
Melting Point	Predicted Range:[2][5][6][7][8] 145–155 °C (Based on 3-ester/5-ester analogs)

Synthesis Context & Impurity Profiling

Understanding the synthesis route is critical for interpreting spectroscopic background noise. The two primary routes to this scaffold introduce distinct impurity profiles observable in NMR and MS.

Route A: [3+2] Cycloaddition (Diazoacetate + Benzyne)

The most common modern route involves the reaction of a 4-substituted benzyne precursor with ethyl diazoacetate.

- Key Impurity:N-alkylated isomers (1-ethyl or 2-ethyl derivatives) if base catalysis is too aggressive.
- Spectral Marker: Look for loss of the broad NH signal (>13 ppm) and appearance of N-CH2 quartets at different shifts than the ester ethyl groups.

Route B: Direct Esterification

Acid-catalyzed esterification of 1H-indazole-3,5-dicarboxylic acid.

- Key Impurity: Mono-esters (3-ester-5-acid or 3-acid-5-ester).
- Spectral Marker: Broad -OH humps in

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H NMR (10-12 ppm) and splitting of ester peaks.

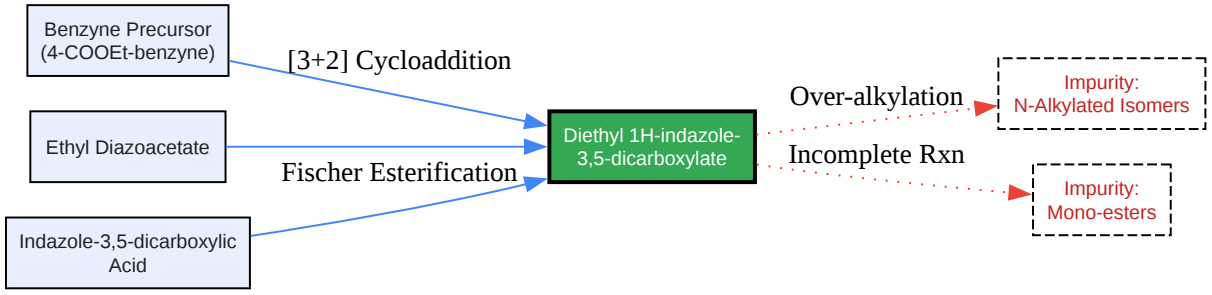

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Figure 1: Primary synthesis pathways and associated impurity risks affecting spectral analysis.

Nuclear Magnetic Resonance (NMR) Characterization

The NMR spectrum of **Diethyl 1H-indazole-3,5-dicarboxylate** is characterized by the desymmetrizing effect of the nitrogen atoms and the strong electron-withdrawing nature of the two ester groups.

H NMR Analysis (400 MHz, DMSO-)

The aromatic region shows a classic ABC spin system (if H4/H6/H7 were adjacent) but due to substitution at positions 3 and 5, the pattern simplifies to two doublets and a singlet (or meta-coupled doublet).

Predicted Chemical Shifts & Assignments:

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Position	Shift (, ppm)	Multiplicity	(Hz)	Structural Logic
NH (1)	13.8 – 14.2	Broad Singlet	-	Acidic indazole NH; exchangeable with .
H-4	8.65 – 8.75	Doublet (d)	~1.5	Most deshielded. Peri-effect from 3-COOEt + ortho to 5-COOEt.
H-6	7.95 – 8.05	dd or d	8.8, 1.5	Ortho to 5-COOEt; deshielded but less than H4.
H-7	7.65 – 7.75	Doublet (d)	8.8	Least deshielded aromatic proton.
3-COOC_2H_5	4.35 – 4.45	Quartet (q)	7.1	Methylene of the 3-ester.
5-COOC_2H_5	4.25 – 4.35	Quartet (q)	7.1	Methylene of the 5-ester.
3-CH_3	1.35 – 1.45	Triplet (t)	7.1	Methyl of the 3-ester.
5-CH_3	1.30 – 1.40	Triplet (t)	7.1	Methyl of the 5-ester.[1][2][4][5][6][7][8][9][10]

Critical Diagnostic:

- H-4 Signal: Look for the signal near 8.7 ppm.[8] If this is shifted upfield to ~8.1 ppm, the 3-ester is likely hydrolyzed or absent.

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- NH Signal: Must be present. Absence indicates N-alkylation (impurity).

C NMR Analysis (100 MHz, DMSO-)

Carbon Type	Shift (, ppm)	Assignment
Carbonyls	166.0, 162.5	5-Ester (conj.) and 3-Ester (C=N conj.)
C-3	136.0 – 138.0	Quaternary, ipso to ester.
C-7a	140.0 – 142.0	Quaternary bridgehead.
C-4	122.0 – 124.0	Aromatic CH.
C-6	126.0 – 128.0	Aromatic CH.
C-7	111.0 – 112.0	Aromatic CH (Shielded).
OCH_2	60.5, 61.0	Ester methylenes.
CH_3	14.2, 14.5	Ester methyls.

Infrared (IR) Spectroscopy[3][14]

The IR spectrum serves as a rapid "fingerprint" validation, particularly useful for distinguishing the diester from mono-acid precursors.

- 3200 – 3350 cm^{-1} (Broad/Sharp):

  stretching. A sharp band often appears ~3300 cm^{-1} in crystalline samples.

- 1715 – 1730 cm^{-1} (Strong):

  ester stretching. You may see a split peak or a broadened single peak due to the two distinct ester environments (3-position vs 5-position).

- 1615 – 1625 cm^{-1}:

  stretching of the indazole ring.

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- 1250 – 1300 cm^{-1}:

  stretching (ester).

Self-Validation Check: If you observe a broad trough from 2500–3000 cm^{-1}, your sample likely contains unreacted carboxylic acid (O-H stretch).

Mass Spectrometry (MS) Fragmentation

Ionization Mode: Electrospray Ionization (ESI) or EI. Molecular Ion:

(ESI positive).

Fragmentation Logic (MS/MS)

The fragmentation pathway is dominated by the sequential loss of the ethyl groups and the extrusion of CO/CO2.

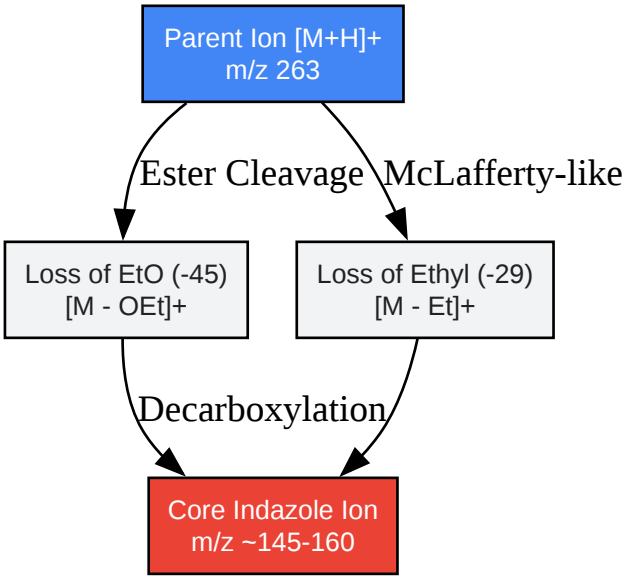

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Figure 2: Predicted mass spectrometry fragmentation pathway.

References & Authority

- Indazole Synthesis & Properties:

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- Topic: General synthesis of 3-substituted indazoles via diazoacetates.
- Source:Organic Syntheses, 2008, 85, 59.
- URL:[Link]

- Spectroscopic Data of Analogs (Methyl 1H-indazole-5-carboxylate):
  - Topic: NMR shifts for 5-ester substituted indazoles.
  - Source:Sigma-Aldrich / Merck Reference Data.
- Compound Registry:
  - Topic: CAS Registry and Physical Properties for **Diethyl 1H-indazole-3,5-dicarboxylate** (CAS 2891597-86-5).[2][5]
  - Source:ChemicalBook / BLD Pharm Listings.
- Mechanistic Grounding:
  - Topic: Substituent effects in

    H NMR of indazoles.[4]
  - Source:Journal of the Chemical Society, Perkin Transactions 2, 1977, 235. (Fruchier et al., "Proton NMR of Indazoles").

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